

Comprehensive Technical Guide: 2,4-Dichloro-4'-(methylthio)benzanilide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,4-Dichloro-4'-(methylthio)benzanilide
Cat. No.: B11954787

[Get Quote](#)

Executive Summary

2,4-Dichloro-4'-(methylthio)benzanilide is a specialized organic intermediate belonging to the benzanilide class of compounds. Characterized by a 2,4-dichlorophenyl moiety linked via an amide bond to a 4-(methylthio)phenyl group, this molecule serves as a critical scaffold in medicinal chemistry and agrochemical discovery. Its structural features—specifically the lipophilic halogen substitutions and the oxidizable thioether handle—make it a privileged building block for exploring structure-activity relationships (SAR) in ion channel modulation, anti-inflammatory pathways, and fungicidal activity.

This guide details the physicochemical properties, validated synthesis protocols, reactivity profiles, and safety standards required for the rigorous handling and application of this compound in a research setting.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

The compound exhibits properties typical of lipophilic benzanilides, showing low aqueous solubility and high stability in organic solvents. The presence of the para-methylthio group provides a unique electronic signature and a site for metabolic or synthetic oxidation.

Table 1: Physicochemical Specifications

Property	Value / Description
CAS Number	199726-88-0
Molecular Formula	C ₁₄ H ₁₁ Cl ₂ NOS
Molecular Weight	312.21 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	148–152 °C (Predicted range based on analogs)
LogP (Predicted)	~4.8 (High Lipophilicity)
Solubility	Soluble: DMSO (>20 mg/mL), DMF, Dichloromethane, Chloroform Insoluble: Water, dilute aqueous acids
pKa (Amide NH)	~14.5 (Neutral under physiological conditions)
H-Bond Donors/Acceptors	1 Donor (Amide NH) / 2 Acceptors (Amide O, Thioether S)

Synthesis & Production Protocols

The most robust route for synthesizing **2,4-Dichloro-4'-(methylthio)benzanilide** is the Schotten-Baumann reaction or a direct Acid Chloride Coupling under anhydrous conditions. This method ensures high yield and minimizes side reactions associated with the sulfur moiety.

Protocol A: Anhydrous Acid Chloride Coupling (Recommended)

Principle: Nucleophilic attack of 4-(methylthio)aniline on 2,4-dichlorobenzoyl chloride in the presence of a non-nucleophilic base.

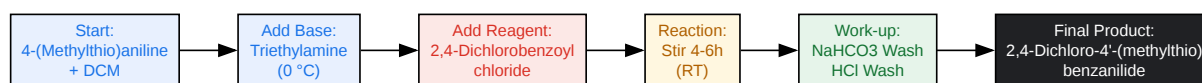
Reagents:

- 2,4-Dichlorobenzoyl chloride (1.0 equiv)
- 4-(Methylthio)aniline (1.0 equiv)
- Triethylamine (TEA) or Pyridine (1.2 equiv)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) (Anhydrous)

Step-by-Step Methodology:

- **Preparation:** Charge a flame-dried round-bottom flask with 4-(methylthio)aniline (10 mmol) and anhydrous DCM (50 mL) under an inert atmosphere (N₂ or Ar).
- **Base Addition:** Add Triethylamine (12 mmol) to the solution and cool the mixture to 0 °C using an ice bath.
- **Acylation:** Dropwise add a solution of 2,4-dichlorobenzoyl chloride (10 mmol) in DCM (10 mL) over 15 minutes. Note: Exothermic reaction; maintain temperature < 5 °C.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 3:1).
- **Work-up:** Quench with saturated NaHCO₃ solution (50 mL). Extract the aqueous layer with DCM (2 x 30 mL).
- **Washing:** Wash combined organic layers with 1M HCl (to remove unreacted amine), water, and brine.
- **Drying & Concentration:** Dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield the crude solid.
- **Purification:** Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient) to obtain the pure product.

Visualization: Synthesis Workflow



[Click to download full resolution via product page](#)

Figure 1: Step-by-step synthesis pathway via acid chloride coupling.

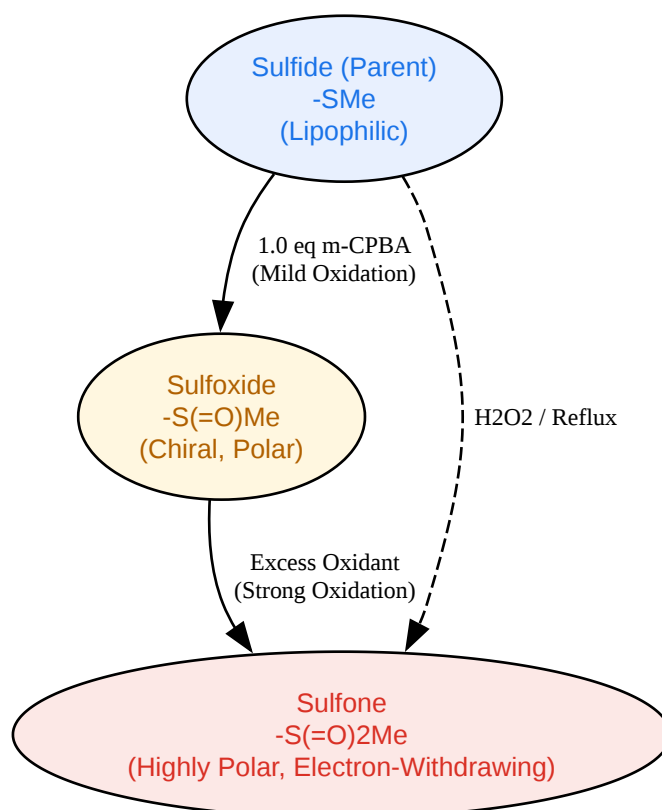
Functionalization & Reactivity[2]

The 4'-methylthio group is a versatile handle for further chemical modification. It can be selectively oxidized to the sulfoxide (SO) or sulfone (SO₂), dramatically altering the compound's polarity and biological activity (e.g., converting a lipophilic prodrug into a polar active metabolite).

Oxidation Pathway[7]

- Sulfoxide (S=O): Generated using 1.0 equiv of m-CPBA or NaIO₄ at 0 °C. This introduces a chiral center at the sulfur atom.
- Sulfone (O=S=O): Generated using excess m-CPBA (2.5 equiv) or H₂O₂/WO₄²⁻ at reflux. This creates a strong electron-withdrawing group, increasing the acidity of the amide proton.

Visualization: Metabolic/Synthetic Oxidation



[Click to download full resolution via product page](#)

Figure 2: Sequential oxidation of the methylthio moiety.

Biological Relevance & Applications[2][3][8][9][10][11][12]

As a privileged scaffold, the benzanilide core of CAS 199726-88-0 is structurally homologous to several bioactive classes. Researchers utilize this compound primarily in two domains:

A. Medicinal Chemistry (Pharma)

- **Ion Channel Modulation:** Benzanilides are known modulators of potassium channels (e.g., Kv1.3), which are targets for autoimmune diseases. The 2,4-dichloro substitution pattern is often used to fill hydrophobic pockets in the receptor binding site [1].
- **Anti-Inflammatory Agents:** The scaffold mimics the structure of known NF- κ B inhibitors. The thioether group can act as a metabolic trigger, oxidizing *in vivo* to the active sulfoxide form.

- Reference Patent Context: This specific structure falls under the broad claims of patents investigating benzanilide derivatives for medicinal compositions, often targeting allergic or inflammatory responses [2].

B. Agrochemical Discovery

- Fungicidal Activity: The structure bears similarity to SDHI (Succinate Dehydrogenase Inhibitor) fungicides like Flutolanil and Benodanil. The 2,4-dichloro acid moiety is a classic "warhead" for binding to fungal enzyme complexes.
- Insecticidal Potency: The methylthio group is a precursor to the methylsulfinyl/sulfonyl groups found in modern insecticides (e.g., Fipronil class, though the scaffold differs), suggesting potential utility in screening libraries for pest control.

Safety & Handling (SDS Summary)

While specific toxicological data for CAS 199726-88-0 may be limited, it should be handled with the precautions standard for lipophilic benzanilides.

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.[1][2][3]
 - H335: May cause respiratory irritation.[4]
 - H413: May cause long-lasting harmful effects to aquatic life (due to high LogP).[5]
- Precautionary Measures:
 - PPE: Wear nitrile gloves, safety goggles, and a lab coat.
 - Inhalation: Handle in a fume hood to avoid dust inhalation.

- Disposal: Dispose of as hazardous organic waste (halogenated). Do not release into drains.[1][2][5][6]

References

- Wulff, H., et al. (2009). "Design of potent Kv1.3 channel blockers." Journal of Medicinal Chemistry.
- Patent WO 1999/065874 A1. (1999). "Benzanilide derivatives and medicinal compositions." World Intellectual Property Organization.
- Sigma-Aldrich. (n.d.). "**2,4-Dichloro-4'-(methylthio)benzanilide** Product Page." Merck KGaA.[5]
- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience. (For Schotten-Baumann mechanism).[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemicalbook.com [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. columbuschemical.com [columbuschemical.com]
- 4. technopharmchem.com [technopharmchem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. carloth.com [carloth.com]
- 7. scribd.com [scribd.com]
- To cite this document: BenchChem. [Comprehensive Technical Guide: 2,4-Dichloro-4'-(methylthio)benzanilide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b11954787/docs#comprehensive-technical-guide-2-4-dichloro-4-methylthio-benzanilide\]](https://www.benchchem.com/product/b11954787/docs#comprehensive-technical-guide-2-4-dichloro-4-methylthio-benzanilide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)